

# Application Notes and Protocols for FCX-007 Clinical Trials

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## Compound of Interest

*Compound Name:* CXF-007  
*Cat. No.:* B12361955

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These application notes provide a comprehensive overview of the patient eligibility criteria and experimental protocols relevant to the clinical trials of FCX-007, a gene therapy candidate for the treatment of Recessive Dystrophic Epidermolysis Bullosa (RDEB).

## Patient Eligibility Criteria

Patients considered for enrollment in FCX-007 clinical trials must meet specific inclusion and exclusion criteria to ensure patient safety and the integrity of the trial data. These criteria are summarized below.

## Quantitative Eligibility Criteria Summary

Criteria Category	Inclusion Criteria	Exclusion Criteria
Age	Phase I: ≥ 18 years[1][2] Phase II: ≥ 7 years[1][2] Phase III: ≥ 2 years[3]	-
Diagnosis	Clinical diagnosis of Recessive Dystrophic Epidermolysis Bullosa (RDEB)[2][4]	-
Genetic Confirmation	Confirmed mutation in the COL7A1 gene[3][5]	-
Prior Treatment	-	Receipt of a chemical or biological investigational product for the specific treatment of RDEB within the last 3 to 6 months[4][5]
Infections	-	Active infection with Human Immunodeficiency Virus (HIV), Hepatitis B, or Hepatitis C[3][4] Evidence of other systemic infection[3][4]
Malignancy	-	Current evidence or history of metastatic squamous cell carcinoma at the injection site[4][5]
Antibodies	-	Presence of COL7 antibodies[3][5]
General Health	-	Medical instability that limits the ability to travel to the investigative site[3][4] Clinically significant abnormal laboratory results[4]
Pregnancy/Breastfeeding	-	Female participants who are pregnant or breastfeeding[3][5]

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Allergies

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Known allergy to any of the constituents of the product[3]

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## Experimental Protocols

The production and administration of FCX-007 involves a multi-step process, from patient biopsy to the injection of the genetically modified cell product. The following sections detail the key experimental protocols.

### Fibroblast Isolation and Culture

Objective: To isolate and expand autologous dermal fibroblasts from a patient's skin biopsy.

Methodology:

- Biopsy Collection: A small skin biopsy is obtained from the patient.[6]
- Fibroblast Isolation: The dermal layer of the biopsy is separated, and fibroblasts are isolated from the tissue. These cells are the primary producers of extracellular matrix proteins, including collagen.[1]
- Cell Culture and Expansion: The isolated fibroblasts are cultured and expanded in a laboratory setting.[7] This process creates a sufficient number of cells for genetic modification and subsequent treatment. A personalized cell bank of the genetically modified fibroblasts is cryogenically stored to serve as a long-term source for the patient's therapeutic needs.[6]

### Genetic Modification of Fibroblasts

Objective: To introduce a functional copy of the COL7A1 gene into the patient's fibroblasts.

Methodology:

- Vector: A self-inactivating (SIN) lentiviral vector is used to deliver the COL7A1 gene.[6] This type of vector is designed for safety, as it does not replicate.

- Transduction: The expanded fibroblasts are transduced with the lentiviral vector carrying the COL7A1 gene. This process genetically modifies the cells to produce functional type VII collagen (COL7).[7][8]

## FCX-007 Administration and Wound Assessment

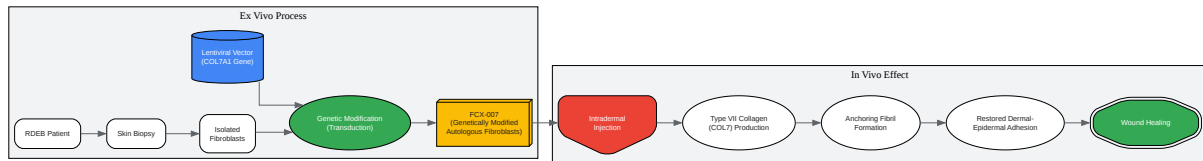
Objective: To deliver the genetically modified fibroblasts to the patient's wounds and assess the treatment's efficacy.

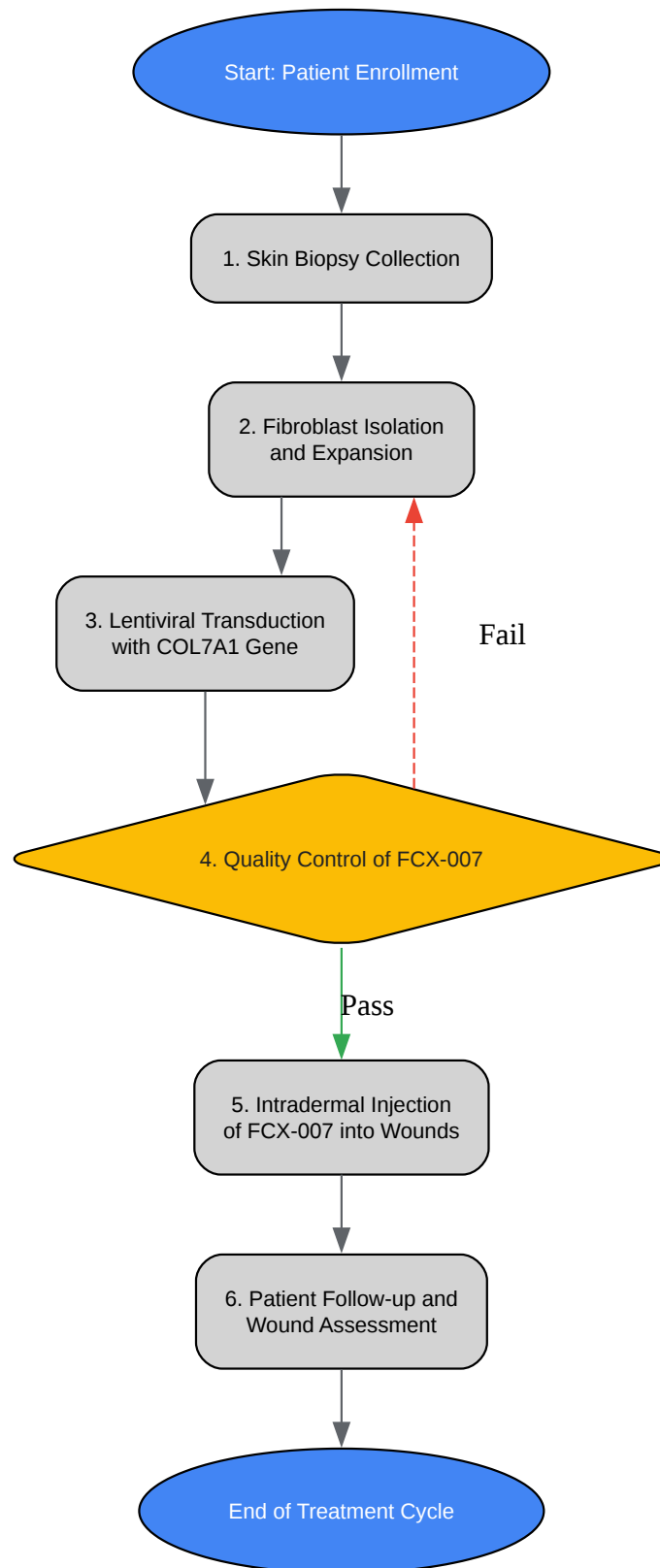
Methodology:

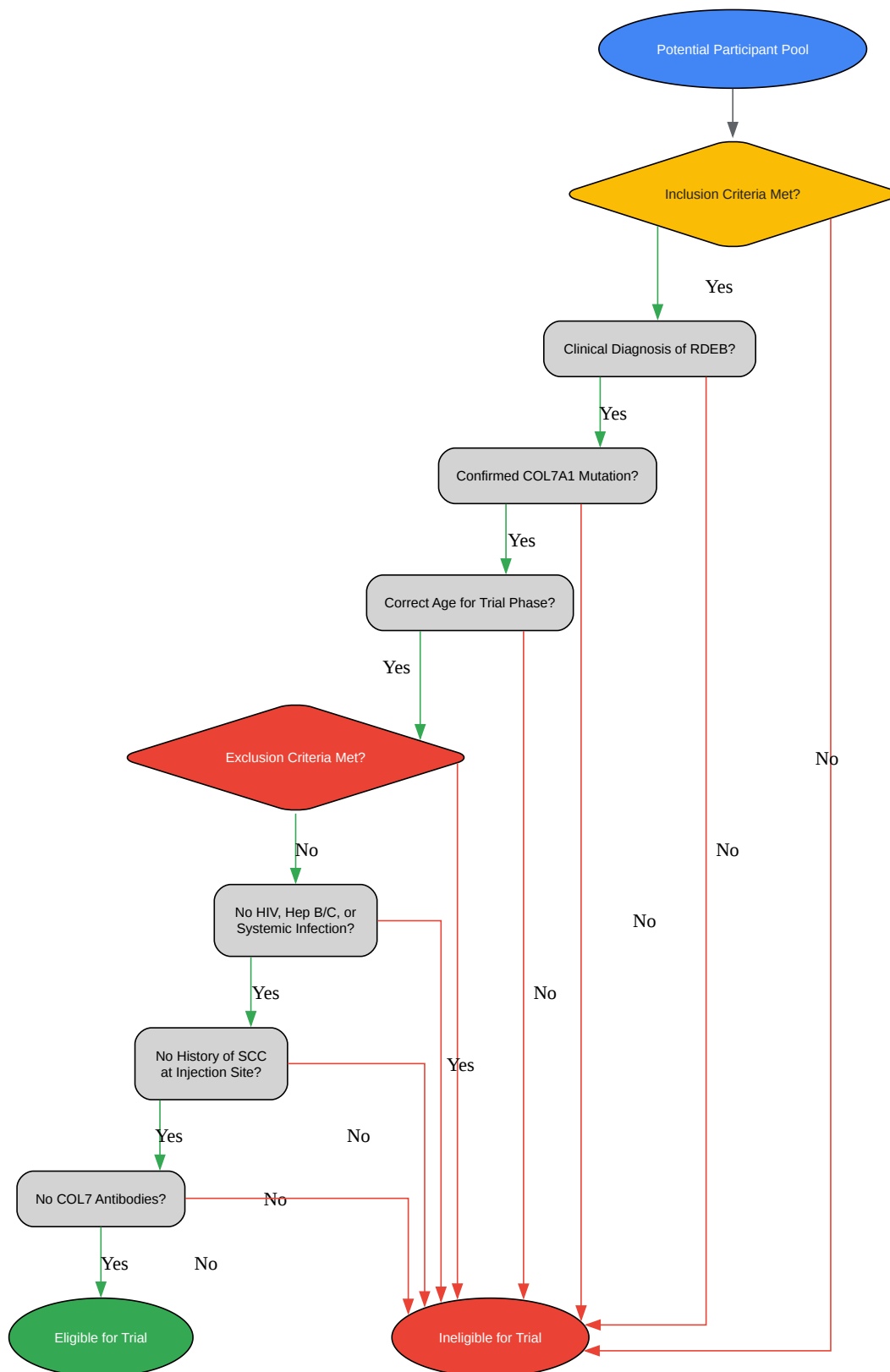
- Administration: FCX-007, a suspension of the genetically modified autologous fibroblasts, is administered via intradermal injections directly into and around the patient's blisters and wounds.[1][8]
- Wound Assessment: The healing of treated wounds is monitored at specified time points (e.g., 4, 12, 25, and 52 weeks) using methods such as digital photography and biopsies.[1] For comparison, in some studies, a similar untreated wound on the same patient is also monitored.[7] The primary outcome is often the change in wound surface area.[9]

## Visualizations

### Signaling Pathway of FCX-007 Mechanism of Action







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## References

- [1. epidermolysisbullosanews.com \[epidermolysisbullosanews.com\]](http://epidermolysisbullosanews.com)
- [2. A Study of FCX-007 for Recessive Dystrophic Epidermolysis Bullosa \(RDEB\) | MedPath \[trial.medpath.com\]](#)
- [3. A Study of FCX-007 for Recessive Dystrophic Epidermolysis Bullosa \[ctv.veeva.com\]](#)
- [4. ClinicalTrials.gov \[clinicaltrials.gov\]](http://clinicaltrials.gov)
- [5. FCX-007 for Epidermolysis Bullosa · Info for Participants · Phase Phase 3 Clinical Trial 2025 | Power | Power \[withpower.com\]](#)
- [6. castlecreekbio.com \[castlecreekbio.com\]](http://castlecreekbio.com)
- [7. castlecreekbio.com \[castlecreekbio.com\]](http://castlecreekbio.com)
- [8. castlecreekbio.com \[castlecreekbio.com\]](http://castlecreekbio.com)
- [9. scholars.northwestern.edu \[scholars.northwestern.edu\]](http://scholars.northwestern.edu)
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